

Sodium Pyroantimonate: A Comprehensive Safety Guide for Research Laboratories

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium pyroantimonate

CAS No.: 12507-68-5

Cat. No.: B576895

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Sodium pyroantimonate ($\text{Na}_2\text{H}_2\text{Sb}_2\text{O}_7$) is a white, crystalline powder utilized in various industrial and research applications, including as a flame retardant and a clarifying agent in glass manufacturing.[1][2] For laboratory personnel, a thorough understanding of its properties and associated hazards is paramount to ensure safe handling and experimental integrity. This guide provides a detailed overview of the material safety data for **sodium pyroantimonate**, tailored for a research and development environment.

Chemical and Physical Properties

A clear understanding of **sodium pyroantimonate's** physical and chemical characteristics is fundamental for its safe use and storage in a laboratory setting.

Property	Value	Source
CAS Number	12507-68-5	[1][3]
Molecular Formula	H ₂ Na ₂ O ₇ Sb ₂	
Molecular Weight	403.51 g/mol	
Appearance	White or off-white crystalline powder	[1]
Melting Point	~300°C	
Boiling Point	1400°C	[4]
Solubility	Easily soluble in hot water; insoluble in cold water and ethanol.	[1]
Thermal Stability	High thermal stability, does not decompose at temperatures up to 1000°C.	[2]

Hazard Identification and Toxicity

While comprehensive toxicological data is limited, **sodium pyroantimonate** is considered hazardous. Researchers should handle this chemical with caution, assuming potential for irritation and other health effects.

Hazard	Description	Source
Acute Effects (Inhalation)	May cause dryness and irritation of the nose and throat, coughing, headache, and nausea.	[5]
Acute Effects (Skin/Eye Contact)	Direct contact may cause mild local irritation, including redness and pain.	[5]
Chronic Effects	Prolonged exposure may lead to irritation of the eyes, nose, and respiratory system, dermatitis, anemia, and potential effects on the kidneys.	[5]
Carcinogenicity	Inorganic antimony compounds are not generally considered human carcinogens by major regulatory bodies; however, some products may contain impurities like arsenic and lead which are known carcinogens.	[5]
Aquatic Toxicity	The product should be considered hazardous to aquatic life with long-lasting effects.	[5][6]

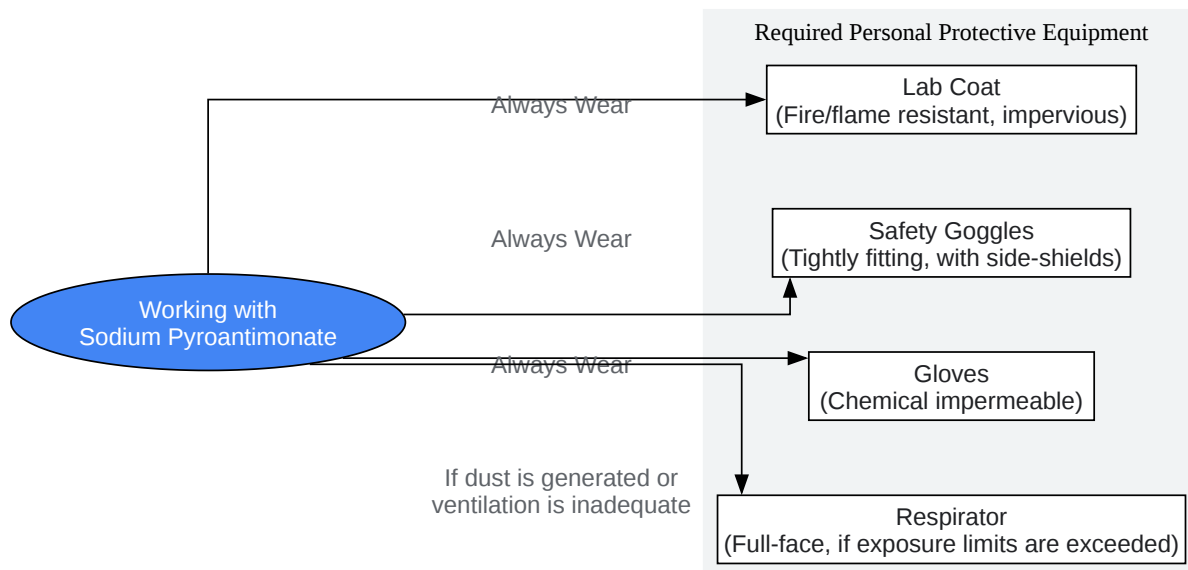
Note: The toxicological properties of this substance have not been fully investigated. All handling should be performed with the assumption of potential hazards.[7]

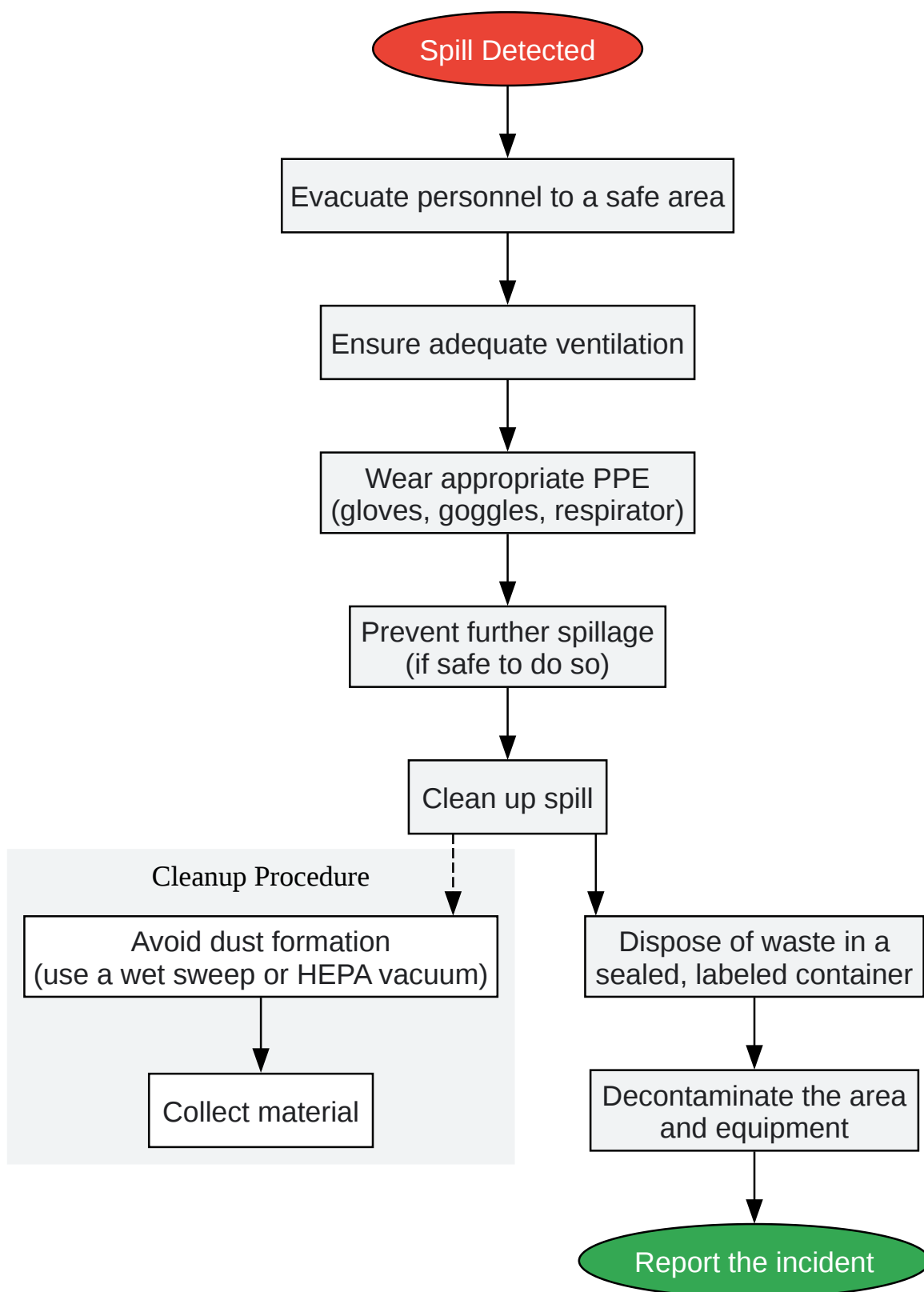
Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following diagram outlines the necessary personal protective equipment when working with **sodium pyroantimonate**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Sodium pyroantimonate | 12507-68-5 \[chemicalbook.com\]](#)
- [2. Sodium Pyroantimonate: A High-Performance Alternative to Antimony Trioxide \[titanos.com\]](#)
- [3. echemi.com \[echemi.com\]](#)
- [4. longchangchemical.com \[longchangchemical.com\]](#)
- [5. teck.com \[teck.com\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
- To cite this document: BenchChem. [Sodium Pyroantimonate: A Comprehensive Safety Guide for Research Laboratories]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b576895/docs#sodium-pyroantimonate-a-comprehensive-safety-guide-for-research-laboratories\]](https://www.benchchem.com/product/b576895/docs#sodium-pyroantimonate-a-comprehensive-safety-guide-for-research-laboratories)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)